

Ethyl 4-Chloronicotinate: Safe Handling & Disposal Protocol[1][2][3]

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Compound of Interest

Compound Name: Ethyl 4-Chloronicotinate

CAS No.: 37831-62-2

Cat. No.: B1590935

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Executive Summary

Ethyl 4-Chloronicotinate (CAS: 13789-74-7) is a halogenated pyridine derivative widely used as an intermediate in pharmaceutical synthesis. Its disposal requires strict adherence to halogenated organic waste protocols due to the release of hydrochloric acid (HCl) and nitrogen oxides (NOx) upon combustion.

Immediate Directive:

- DO NOT dispose of down the drain.[1]
- DO NOT mix with non-halogenated solvents (e.g., acetone, methanol) unless necessary for the experiment, as this increases the volume of expensive-to-treat halogenated waste.
- DO segregate into "Halogenated Organic" waste streams destined for high-temperature incineration with flue gas scrubbing.

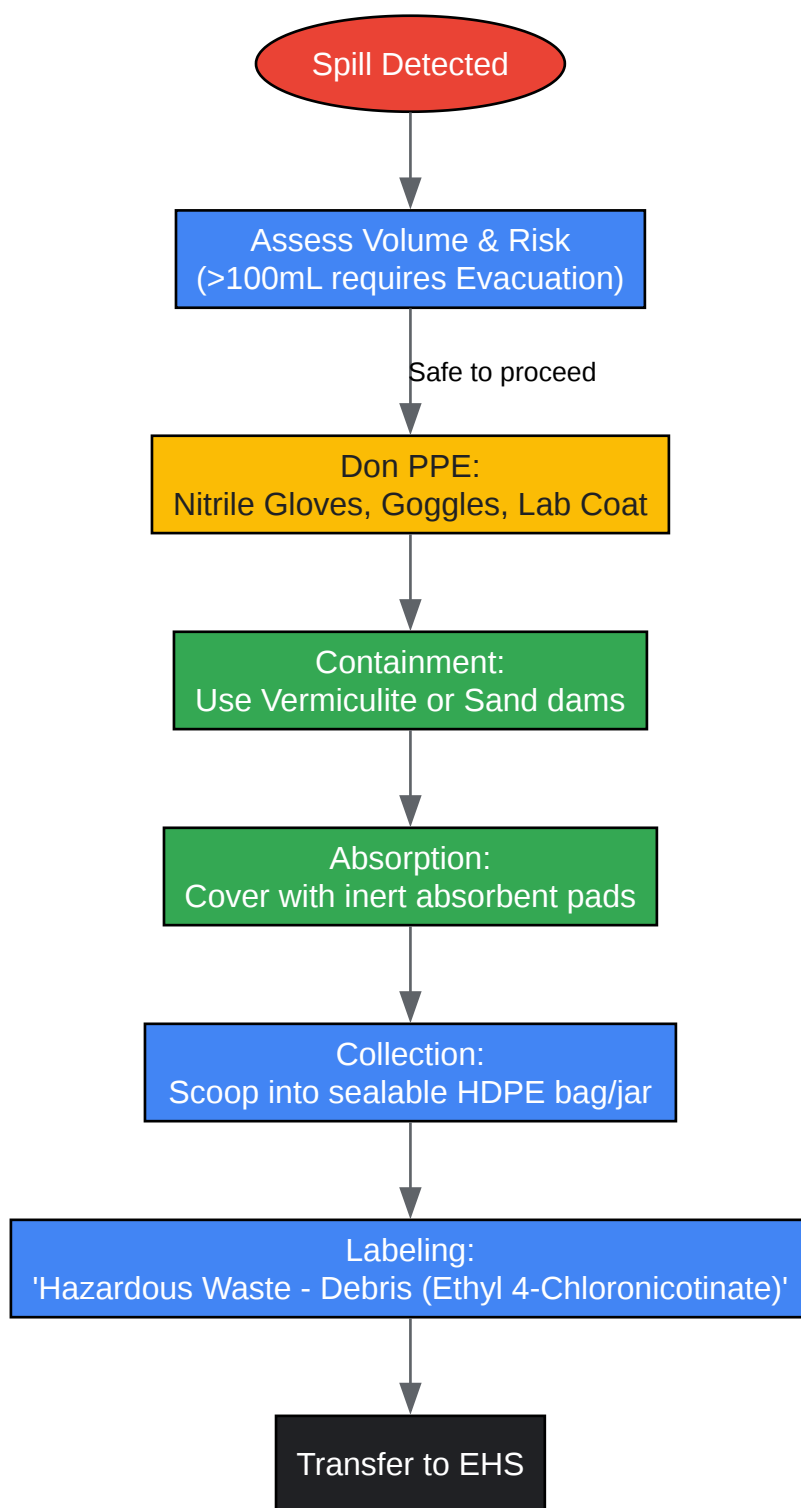
Chemical Profile & Hazard Identification

Before initiating disposal, verify the chemical state. This compound is a halogenated ester, making it susceptible to hydrolysis and reactive toward strong oxidizers.

Property	Data	Relevance to Disposal
CAS Number	13789-74-7	Unique identifier for waste manifests.
Molecular Formula	C ₈ H ₈ ClNO ₂	Chlorine content mandates "Halogenated" classification.
Physical State	Liquid / Low-melting Solid	May require heating to transfer if solidified (MP ~30°C).
Flash Point	>110°C (Estimated)	Combustible, but generally not D001 (Ignitable) waste.
GHS Hazards	H315 (Skin Irrit.), H319 (Eye Irrit.), H335 (Resp.[2] Irrit.)	Requires standard PPE (Nitrile gloves, goggles).
Reactivity	Incompatible with strong bases/oxidizers.	Risk: Hydrolysis releases 4-chloronicotinic acid and ethanol.

Pre-Disposal: Spill Response Protocol

In the event of a spill during transfer to waste containers, follow this immediate containment logic.



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Figure 1: Immediate spill response workflow ensuring containment and proper classification of debris.

Disposal Workflow & Scientific Rationale

The Core Directive: Segregation

The presence of the chlorine atom on the pyridine ring is the deciding factor for disposal.

- Mechanism: When incinerated, non-halogenated organics burn to CO_2 and H_2O . Halogenated organics (like **Ethyl 4-Chloronicotinate**) produce HCl gas.
- Operational Consequence: This waste must be sent to an incinerator equipped with a caustic scrubber to neutralize the acid gas. Mixing this with non-halogenated waste forces the entire volume to be treated as halogenated, significantly increasing disposal costs and environmental processing load.

Step-by-Step Disposal Procedure

Step 1: Waste Stream Identification

Determine if the chemical is pure or in solution.

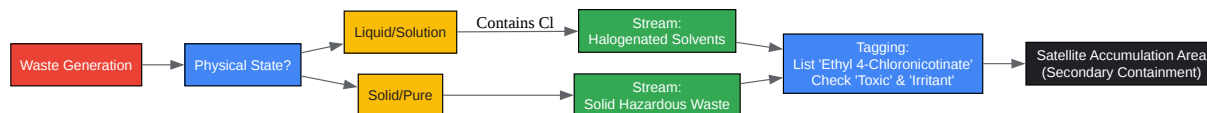
- Pure Substance: Discard in a dedicated container or a "Solid/Liquid Chemical Debris" container.
- In Solution: If dissolved in DCM or Chloroform -> Halogenated Waste. If dissolved in Methanol/Ethyl Acetate -> Still Halogenated Waste (due to the solute).

Step 2: Container Selection

- Recommended: Amber glass or High-Density Polyethylene (HDPE).
- Avoid: Low-density plastics or metal containers (unless lined), as long-term storage of halogenated esters can degrade certain polymers or corrode metals if hydrolysis occurs.

Step 3: Chemical Hand-off

Follow the logic below to ensure regulatory compliance (RCRA/EPA).



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Figure 2: Decision tree for waste stream selection and containerization.

Regulatory & Compliance Context (US/EPA Focus)

While **Ethyl 4-Chloronicotinate** is not explicitly "P-listed" or "U-listed" by name in 40 CFR 261.33, it is regulated under the "Mixture Rule" and general characteristics.

- Waste Codes:
 - If spent solvents (e.g., Methylene Chloride) are present: F001/F002.[3][4]
 - If pure/unused: Classify as Hazardous Waste due to toxicity and irritant properties.
- Satellite Accumulation:
 - Keep containers closed except when adding waste (40 CFR 262.15).
 - Ensure the container is compatible with the waste (e.g., do not store in a container that previously held strong alkalis).

Scientific Troubleshooting

- Issue: Waste container is bulging.
 - Cause: Uncontrolled hydrolysis. If the ester mixes with water/acid/base in the waste drum, it hydrolyzes to 4-chloronicotinic acid + ethanol. If carbonates are present, this releases CO₂.
 - Solution: Vent carefully in a fume hood. Test pH. Notify EHS immediately.

- Issue: Solidification in the drum.
 - Cause: The compound has a melting point near ambient temperature (~30°C).
 - Solution: Do not attempt to melt with an open flame. Use a warm water bath or drum heater if transfer is required.

References

- PubChem. (n.d.). **Ethyl 4-chloronicotinate** Compound Summary. National Library of Medicine. Retrieved October 26, 2023, from [[Link](#)]
- U.S. Environmental Protection Agency (EPA). (2023). Defining Hazardous Waste: Listed, Characteristic and Mixed Radiological Wastes. Retrieved October 26, 2023, from [[Link](#)]

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